

(1S)-(+)-10-Camphorsulfonic acid structure and stereochemistry

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Compound of Interest

Compound Name: (1S)-(+)-10-Camphorsulfonic acid

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An In-depth Technical Guide to **(1S)-(+)-10-Camphorsulfonic Acid**: Structure, Stereochemistry, and Applications

Introduction

(1S)-(+)-10-Camphorsulfonic acid, commonly abbreviated as (+)-CSA or 10-CSA, is a chiral sulfonic acid derived from camphor.^[1] It is a white, crystalline solid that is soluble in water and various organic solvents.^{[1][2]} As a relatively strong acid, it finds extensive use in organic chemistry as a resolving agent for chiral amines and other cationic compounds, as well as an acid catalyst in a variety of chemical transformations.^{[3][4][5]} Its well-defined stereochemistry and acidic properties make it an invaluable tool in asymmetric synthesis and the development of chiral pharmaceuticals.^[6] This guide provides a comprehensive overview of the structure, stereochemistry, properties, and key applications of **(1S)-(+)-10-Camphorsulfonic acid** for researchers and professionals in the fields of chemistry and drug development.

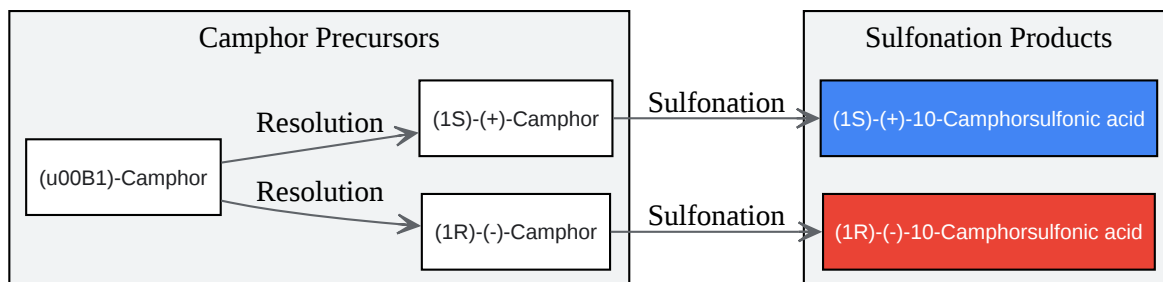
Structure and Stereochemistry

The systematic IUPAC name for **(1S)-(+)-10-Camphorsulfonic acid** is [(1S)-7,7-dimethyl-2-oxo-1-bicyclo[2.2.1]heptanyl]methanesulfonic acid.^[7] The molecule possesses a rigid bicyclic camphor skeleton with a sulfonic acid group attached to the C10 methyl group.

The stereochemistry of (+)-CSA is defined by the chiral centers inherent in the camphor framework. The "(1S)" designation in the name refers to the stereochemistry at the C1 position of the bicyclic ring system. The "(+)" indicates that it is dextrorotatory, meaning it rotates the

plane of polarized light to the right (clockwise). The absolute configuration of the (+)-enantiomer has been confirmed as (1S,4R).[8][9]

Below is a diagram illustrating the relationship between camphor enantiomers and their corresponding sulfonic acids.



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Caption: Stereochemical relationship between camphor and camphorsulfonic acid.

Physicochemical Properties

A summary of the key physicochemical properties of **(1S)-(+)-10-Camphorsulfonic acid** is provided in the table below.

Property	Value	Reference
Molecular Formula	C ₁₀ H ₁₆ O ₄ S	[7]
Molecular Weight	232.30 g/mol	[7]
Appearance	White to off-white crystalline powder	[2]
Melting Point	196-200 °C (decomposes)	[10]
Specific Rotation [α] _{20/D}	+19.9° (c=2 in H ₂ O)	
Specific Rotation [α] _{20/D}	+21.5±1° (c=10% in H ₂ O)	[2]
pKa	1.17 ± 0.50 (Predicted)	[2]
Solubility	Soluble in water, moderately soluble in chloroform	[2][10]
CAS Number	3144-16-9	[1]

Experimental Protocols

Synthesis of (1S)-(+)-10-Camphorsulfonic Acid

(1S)-(+)-10-Camphorsulfonic acid can be prepared by the sulfonation of (1S)-(+)-camphor.[2]
[10] A general procedure, adapted from established methods, is described below.[11]

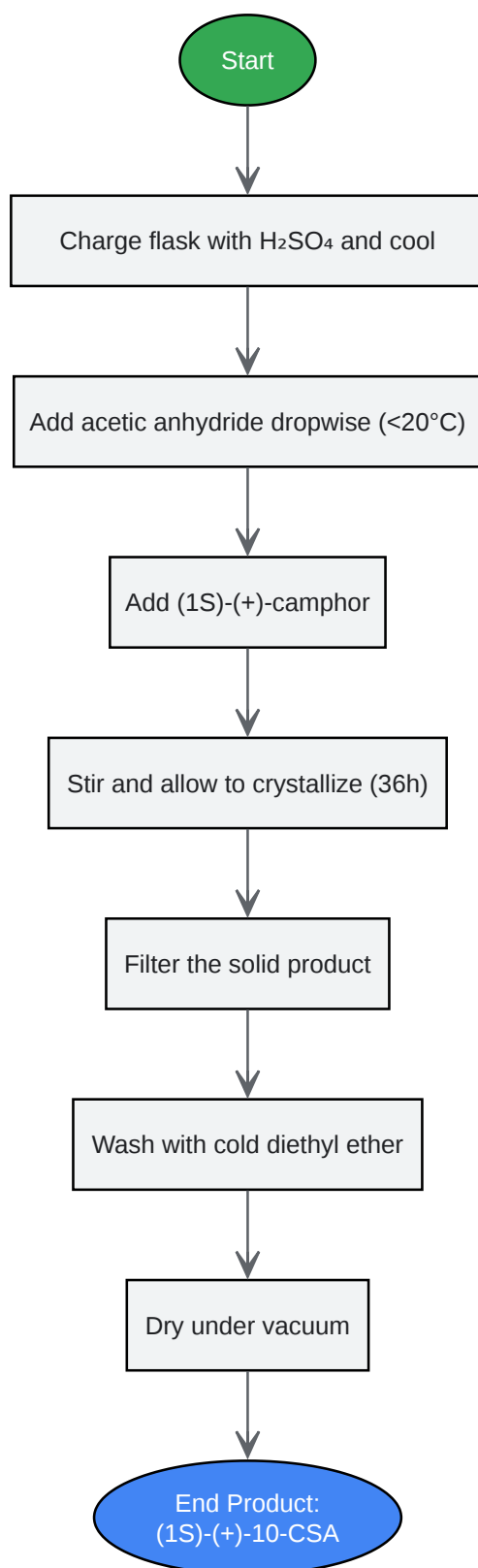
Materials:

- (1S)-(+)-Camphor
- Concentrated Sulfuric Acid (H₂SO₄)
- Acetic Anhydride ((CH₃CO)₂O)
- Diethyl Ether

Procedure:

- A three-necked, round-bottomed flask equipped with a mechanical stirrer, a dropping funnel, and a thermometer is charged with concentrated sulfuric acid.
- The flask is cooled in an ice-salt bath.
- Acetic anhydride is added dropwise to the sulfuric acid at a rate that maintains the temperature below 20 °C.[\[11\]](#)
- Once the addition is complete, powdered (1S)-(+)-camphor is added to the mixture.[\[11\]](#)
- The mixture is stirred until the camphor is dissolved, and then allowed to stand for an extended period (e.g., 36 hours) to allow for crystallization.[\[11\]](#)
- The resulting solid is collected by suction filtration and washed with cold diethyl ether to remove impurities.[\[11\]](#)
- The product is dried in a vacuum desiccator to yield crystalline **(1S)-(+)-10-Camphorsulfonic acid**.[\[11\]](#)

The workflow for this synthesis is illustrated in the following diagram.



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Caption: Workflow for the synthesis of **(1S)-(+)-10-Camphorsulfonic acid**.

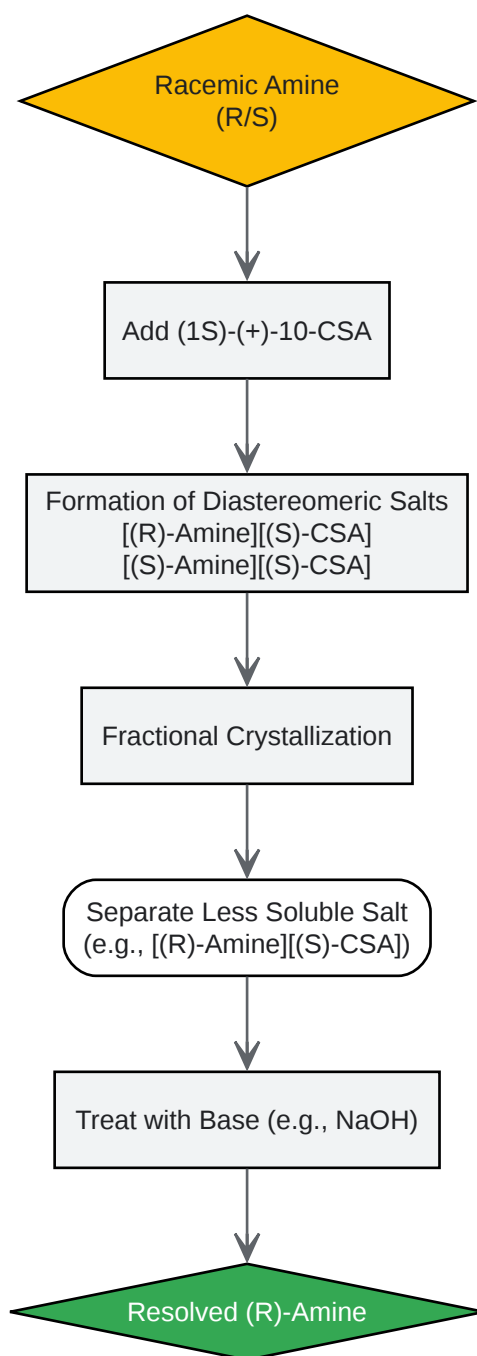
Application as a Resolving Agent

One of the primary applications of **(1S)-(+)-10-Camphorsulfonic acid** is in the resolution of racemic mixtures of chiral amines. This process involves the formation of diastereomeric salts, which can be separated by fractional crystallization.

General Protocol for Resolution of a Racemic Amine:

- A solution of the racemic amine in a suitable solvent (e.g., ethanol, methanol, or acetone) is prepared.
- An equimolar amount of **(1S)-(+)-10-Camphorsulfonic acid**, dissolved in the same solvent, is added to the amine solution.
- The mixture is heated to ensure complete dissolution and then allowed to cool slowly to induce crystallization of one of the diastereomeric salts.
- The less soluble diastereomeric salt precipitates out of the solution and is collected by filtration.
- The collected salt is then treated with a base (e.g., NaOH or NH₄OH) to liberate the free enantiomerically enriched amine.
- The resolved amine is extracted into an organic solvent, and the solvent is evaporated to yield the purified enantiomer.
- The specific rotation of the resolved amine is measured to determine its enantiomeric purity.

The logical workflow for this resolution process is depicted below.



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Caption: Workflow for the resolution of a racemic amine using (+)-CSA.

Applications in Drug Development and Organic Synthesis

(1S)-(+)-10-Camphorsulfonic acid is a versatile reagent with several important applications in the pharmaceutical industry and in broader organic synthesis:

- **Chiral Resolution:** As detailed above, its most common use is as a resolving agent for separating enantiomers of basic compounds, which is a critical step in the synthesis of many chiral drugs.[5]
- **Asymmetric Catalysis:** It can serve as a chiral Brønsted acid catalyst in enantioselective reactions, such as Friedel-Crafts and Michael additions.[6]
- **Pharmaceutical Salts:** It is used to form stable, crystalline salts of basic active pharmaceutical ingredients (APIs), which can improve their handling, stability, and bioavailability.[1] Examples include trimetaphan camsylate and lanabecestat camsylate.[1]
- **Synthesis of Heterocycles:** It has been employed as an efficient organocatalyst for the synthesis of biologically active heterocyclic compounds, such as benzoxanthenes, which have shown potential antiviral properties.[4][12]
- **Chiral Dopant:** It has been used as a chiral dopant to induce optical activity in polymers like polyaniline.[2][10]

Conclusion

(1S)-(+)-10-Camphorsulfonic acid is a cornerstone chiral reagent in modern organic and medicinal chemistry. Its rigid, well-defined stereostructure, combined with its acidic nature, provides a powerful tool for the synthesis and purification of enantiomerically pure compounds. From its fundamental role in chiral resolutions to its application as a catalyst and a component of pharmaceutical formulations, (+)-CSA continues to be an indispensable molecule for researchers and professionals dedicated to the advancement of drug discovery and development.

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